Navigating the Safety Profile of 2-Biphenylamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *2-Biphenylamine, hydrochloride*

Cat. No.: *B7887892*

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An In-depth Examination of CAS 2185-92-4 for Researchers and Drug Development Professionals

This guide provides a detailed safety and handling overview of 2-Biphenylamine hydrochloride (CAS 2185-92-4), a compound utilized in chemical synthesis. As a Senior Application Scientist, the following information is synthesized from available technical data to ensure laboratory personnel can manage this substance with the highest degree of safety and efficacy. This document is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a culture of safety and informed decision-making in the laboratory.

Section 1: Chemical Identity and Physicochemical Properties

2-Biphenylamine hydrochloride, also known as [1,1'-biphenyl]-2-amine hydrochloride, is the hydrochloride salt of 2-aminobiphenyl.[1] Understanding its fundamental properties is the first step in safe handling.

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Property	Value	Source
CAS Number	2185-92-4	[1]
Linear Formula	$C_{12}H_{12}NCl$	[1]
Molecular Weight	205.68 g/mol	[2]
Physical Form	Solid	[1]
Boiling Point	299 °C (for the free base)	[1]

Note: A comprehensive set of experimentally determined physical and chemical properties for 2-Biphenylamine hydrochloride is not readily available in the reviewed literature. The boiling point listed is for the parent compound, 2-aminobiphenyl.

Section 2: Hazard Identification and GHS Classification

2-Biphenylamine hydrochloride is classified as a hazardous substance. The Globally Harmonized System (GHS) classification provides a clear and concise summary of its potential health effects.

GHS Pictogram:

Signal Word:Warning[1]

Hazard Statements:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[1]

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- P261: Avoid breathing dust.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Section 3: Toxicological Profile and Carcinogenicity

The toxicological profile of 2-Biphenylamine hydrochloride warrants careful consideration. The parent compound, 2-aminobiphenyl, has undergone carcinogenicity studies. A carcinogenesis bioassay of 2-biphenylamine hydrochloride was conducted by the National Toxicology Program (NTP) in rats and mice.[3] While no treatment-related tumor findings were reported in male or female rats, there were some increases in hemangiosarcomas in mice.

It is crucial for researchers to be aware of the structural similarity to 4-biphenylamine, a known carcinogen. This structural relationship underscores the importance of minimizing exposure and adhering to stringent safety protocols.

Section 4: First-Aid Measures: A Step-by-Step Protocol

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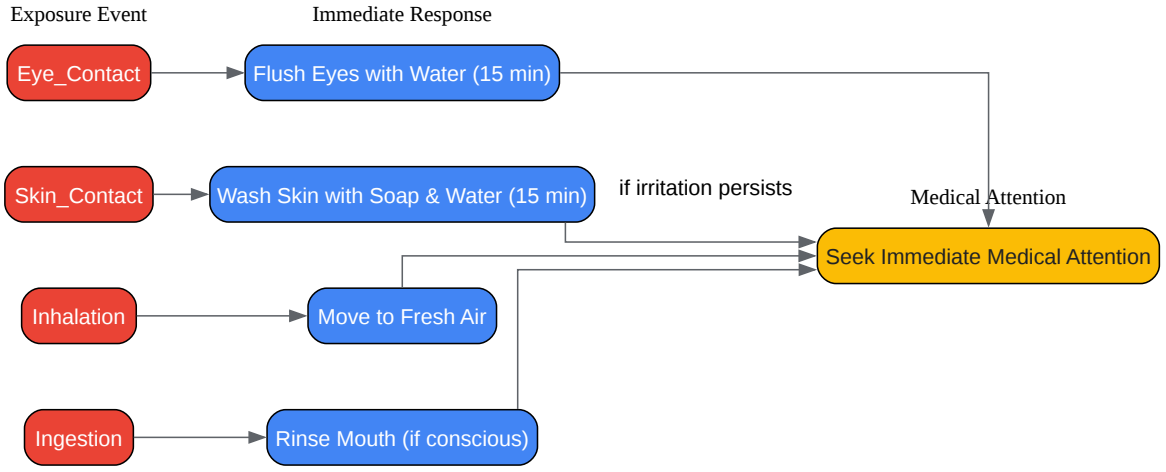
In the event of exposure, immediate and appropriate first aid is critical. The following procedures are based on best practices for handling chemicals with similar hazard classifications.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek immediate medical attention.[4][5]
- Skin Contact: Remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[4]
- Inhalation: Move the individual to fresh air at once.[6] If breathing is difficult or has stopped, administer artificial respiration.[6] Keep the person warm and at rest. Seek immediate medical attention.[6]
- Ingestion: If the person is conscious, rinse their mouth with water. Do not induce vomiting.[4] Seek immediate medical attention.[4][6]



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Caption: Emergency first aid workflow for 2-Biphenylamine hydrochloride exposure.

Section 5: Fire-Fighting Measures

In the event of a fire involving 2-Biphenylamine hydrochloride, appropriate extinguishing media and personal protective equipment are essential.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical powder, or alcohol-resistant foam.[7]
- Specific Hazards Arising from the Chemical: During a fire, hazardous combustion products may be formed, including carbon monoxide, carbon dioxide, and nitrogen oxides.[7]
- Protective Equipment for Firefighters: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[7][8]

Section 6: Accidental Release Measures

A systematic approach is necessary to safely manage a spill of 2-Biphenylamine hydrochloride.

Protocol for Spill Management:

- Evacuate and Secure the Area: Immediately evacuate all non-essential personnel from the spill area.[9]
- Ensure Adequate Ventilation.
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. For larger spills, respiratory protection may be necessary.[7]
- Containment and Cleanup:
  - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.[10] Moisten the material with a suitable solvent if necessary to prevent it from becoming airborne.

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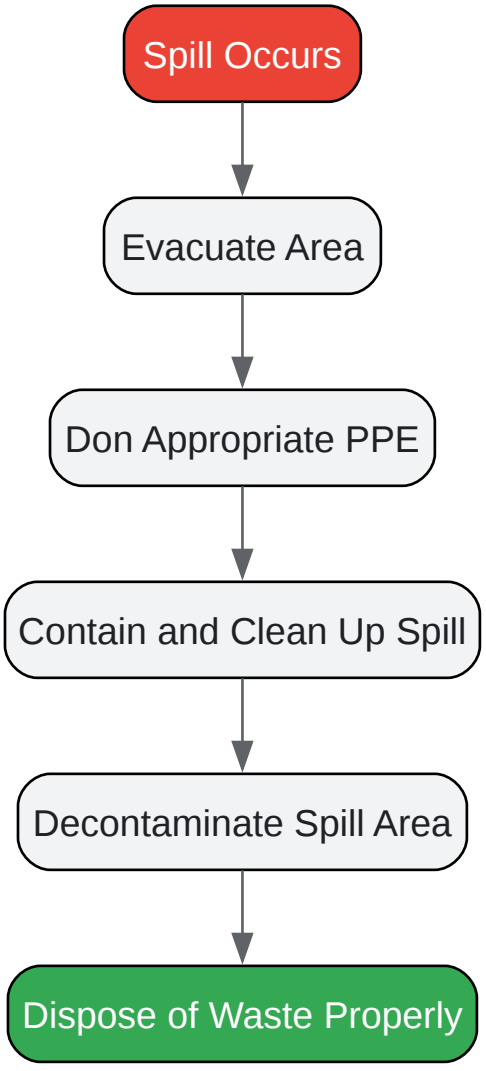
- Place the spilled material into a suitable, labeled container for disposal.[10]

- Decontamination: Thoroughly clean the spill area with a suitable solvent, followed by washing with soap and water.

- Waste Disposal: Dispose of the contained waste and any contaminated cleaning materials in accordance with all applicable federal, state, and local regulations.[10]



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Caption: Step-by-step workflow for responding to a spill of 2-Biphenylamine hydrochloride.

Section 7: Handling and Storage

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Proper handling and storage are paramount to preventing exposure and maintaining the integrity of 2-Biphenylamine hydrochloride.

- Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[4]
  - Avoid the formation of dust.[7]
  - Avoid contact with skin, eyes, and clothing.[5]
  - Wash hands thoroughly after handling.[8]
  - Do not eat, drink, or smoke in the laboratory.[8]
- Storage:
  - Store in a tightly closed container.[5]
  - Keep in a cool, dry, and well-ventilated place.[7]
  - Store away from incompatible materials such as strong oxidizing agents.[7]
  - Store locked up.[1]

Section 8: Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential.

- Engineering Controls: A well-maintained chemical fume hood is the primary engineering control to minimize inhalation exposure.[4] Eyewash stations and safety showers should be readily accessible.[4]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]

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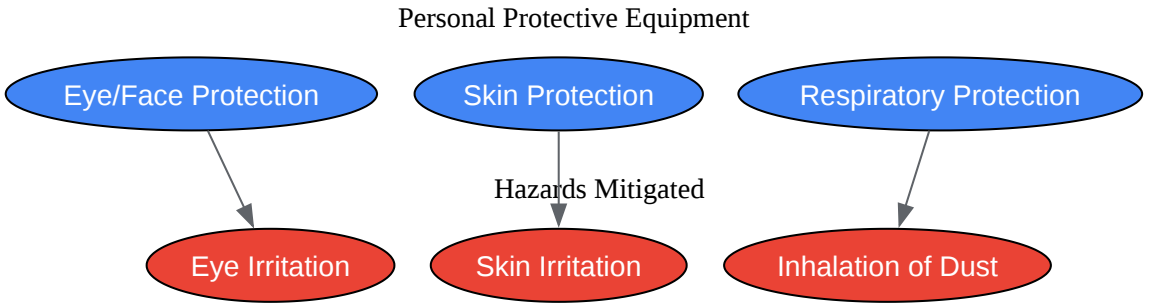
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[7]
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or for large spills, a NIOSH-approved respirator may be required.



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